

linearity and range of detection for Daclatasvir using Daclatasvir-d16

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Daclatasvir-d16

Cat. No.: B15141790

[Get Quote](#)

A Comparative Guide to the Quantitative Analysis of Daclatasvir

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of analytical methodologies for the quantification of Daclatasvir, a direct-acting antiviral agent used in the treatment of Hepatitis C. We focus on the linearity and range of detection, presenting a primary method utilizing a deuterated internal standard (Daclatasvir- $^{13}\text{C}_2, ^2\text{H}_6$) with LC-MS/MS, alongside alternative analytical techniques.

Performance Comparison of Analytical Methods

The selection of an appropriate analytical method for the quantification of Daclatasvir is contingent on factors such as required sensitivity, sample matrix, and available instrumentation. Below is a summary of the linearity and detection range for various validated methods.

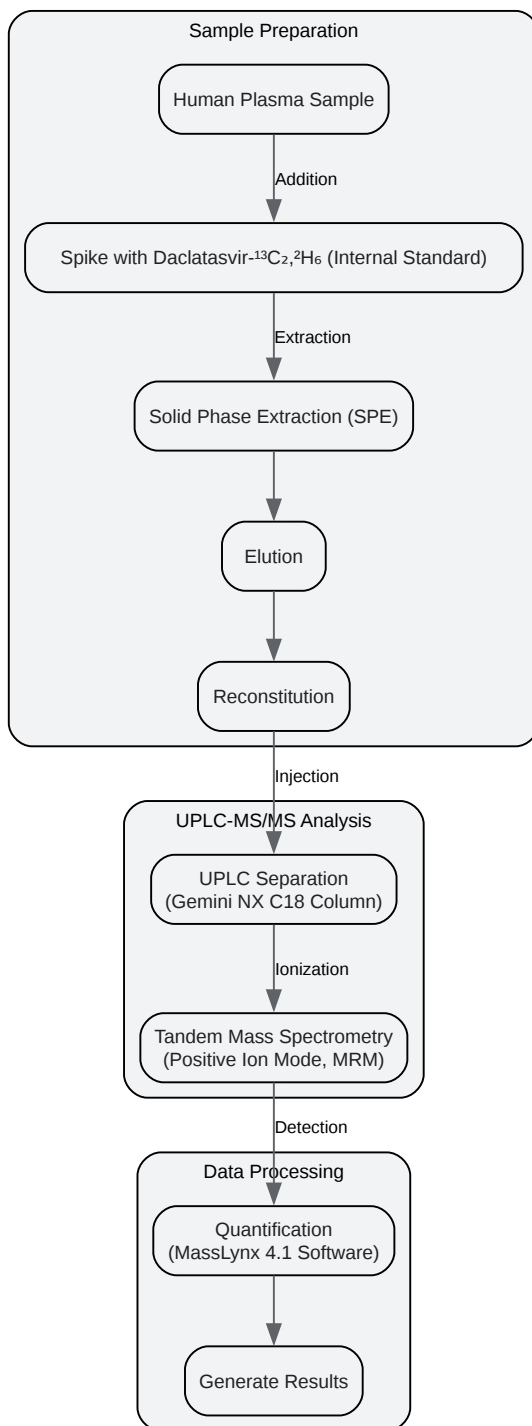
Analytical Method	Internal Standard	Linearity Range	Lower Limit of Quantification (LLOQ)	Correlation Coefficient (r ²)
UPLC-MS/MS	Daclatasvir- ¹³ C ₂ , ² H ₆	10.004 - 3001.218 ng/mL	10.004 ng/mL	> 0.99[1]
LC-MS/MS	Tadalafil	3 - 3000 ng/mL	3 ng/mL	Not Reported[2] [3][4]
RP-HPLC-UV	None	10 - 50 µg/mL	0.1261 µg/mL	0.9998[5]
RP-HPLC-UV	None	90 - 210 µg/mL	0.01 µg/mL	0.999[6]
RP-HPLC-Fluorimetric	None	1 - 50 ng/mL	1 ng/mL	> 0.999[7]

Featured Method: UPLC-MS/MS with Deuterated Internal Standard

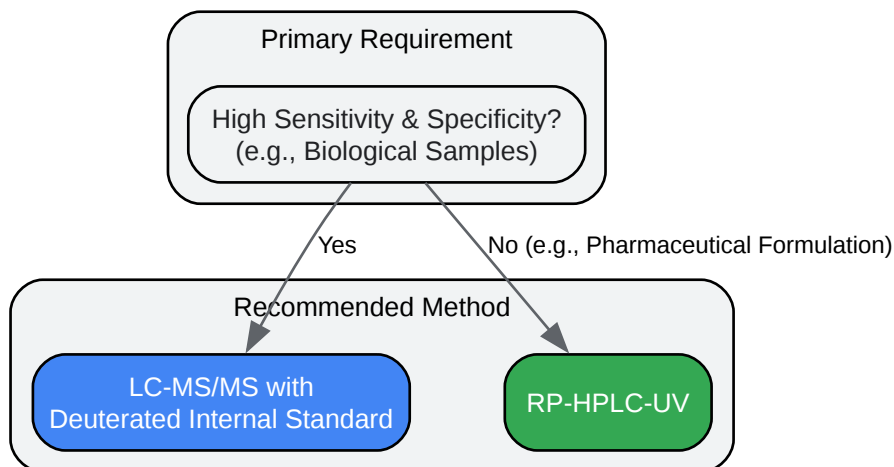
The use of a stable isotope-labeled internal standard, such as Daclatasvir-¹³C₂,²H₆, is the gold standard for quantitative bioanalysis using mass spectrometry. This approach minimizes variability due to sample preparation and matrix effects, ensuring the highest accuracy and precision.

Experimental Workflow

Experimental Workflow for Daclatasvir Quantification by UPLC-MS/MS



Method Selection Logic for Daclatasvir Analysis



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. op.niscair.res.in [op.niscair.res.in]
- 2. Development and validation of LC-MS/MS method for simultaneous determination of sofosbuvir and daclatasvir in human Plasma: Application to pharmacokinetic study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. africaresearchconnects.com [africaresearchconnects.com]
- 4. researchgate.net [researchgate.net]
- 5. Validated Stability-Indicating RP-HPLC Method for Daclatasvir in Tablets - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]

- 7. Sensitive RP-HPLC method with fluorimetric detection for concurrent quantification of emtricitabine, Daclatasvir and Ledipasvir in human urine - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [linearity and range of detection for Daclatasvir using Daclatasvir-d16]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15141790#linearity-and-range-of-detection-for-daclatasvir-using-daclatasvir-d16]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com